

Safety and Handling of 2-Chloro-5-hydrazinylpyridine: A Technical Guide

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Compound of Interest

Compound Name: 2-Chloro-5-hydrazinylpyridine

Cat. No.: B136667

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. It is not a substitute for a comprehensive Safety Data Sheet (SDS) and should be used in conjunction with one provided by the supplier. All laboratory work should be conducted by qualified personnel using appropriate personal protective equipment and engineering controls.

Introduction

2-Chloro-5-hydrazinylpyridine is a heterocyclic organic compound with the chemical formula $C_5H_6ClN_3$. It serves as a key building block and intermediate in the synthesis of various pharmaceutical compounds and other complex organic molecules. Its structure, incorporating a chlorinated pyridine ring and a hydrazine functional group, suggests potential for biological activity and chemical reactivity, necessitating careful handling and thorough understanding of its safety profile. This guide provides a summary of available safety information, handling precautions, and emergency procedures.

Physicochemical and Toxicological Data

Comprehensive toxicological data for **2-Chloro-5-hydrazinylpyridine** is not readily available in public literature. However, the presence of the hydrazine moiety suggests that the compound should be handled as potentially toxic and carcinogenic, as many hydrazine derivatives exhibit

these properties. The data presented below is based on available information and computational predictions.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₅ H ₆ ClN ₃	PubChem
Molecular Weight	143.57 g/mol	PubChem
Appearance	Solid (form may vary)	Sigma-Aldrich[1]
Melting Point	127 °C	Sigma-Aldrich[1]
Boiling Point	307.2 ± 27.0 °C at 760 mmHg	Sigma-Aldrich[1]
CAS Number	145934-89-0	PubChem[2]

Toxicological Properties

Specific quantitative toxicological data such as LD50 values for **2-Chloro-5-hydrazinylpyridine** are not available in the searched resources.[3] However, compounds containing hydrazine are often associated with the following hazards:

- **Carcinogenicity:** Many hydrazines are known or suspected carcinogens.
- **Hepatotoxicity:** Liver damage is a common toxicological endpoint for hydrazine compounds.
- **Neurotoxicity:** Some hydrazine derivatives can affect the central nervous system.
- **Skin and Eye Irritation:** Direct contact may cause irritation or chemical burns.
- **Sensitization:** May cause an allergic skin reaction.

Given the lack of specific data, it is prudent to handle this compound with a high degree of caution, assuming it to be hazardous.

Hazard Identification and GHS Classification

A complete, official GHS classification for **2-Chloro-5-hydrazinylpyridine** is not consistently available. Based on the hazards associated with related compounds, a precautionary classification should be assumed:

- Acute Toxicity (Oral, Dermal, Inhalation): Category 3 or 4 (Warning or Danger)
- Skin Corrosion/Irritation: Category 2 (Warning)
- Serious Eye Damage/Eye Irritation: Category 2A (Warning)
- Carcinogenicity: Category 1B or 2 (Danger or Warning)
- Specific Target Organ Toxicity (Repeated Exposure): Category 1 or 2 (Danger or Warning)

Experimental Protocols and Handling Procedures

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is mandatory:

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Nitrile or other chemically resistant gloves. Double gloving is recommended.
- Body Protection: A flame-retardant laboratory coat. For larger quantities, a chemical-resistant apron or suit may be necessary.
- Respiratory Protection: Work should be conducted in a certified chemical fume hood. If there is a risk of inhalation, a respirator with an appropriate cartridge for organic vapors and particulates should be worn.

Engineering Controls

- All work with **2-Chloro-5-hydrazinylpyridine**, including weighing and solution preparation, must be performed in a properly functioning chemical fume hood.
- Safety showers and eyewash stations must be readily accessible.

Storage

- Store in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents. The need for cold-chain transportation has been noted by some suppliers.

Spills and Disposal

- Spills: In case of a spill, evacuate the area. Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand). Collect the absorbed material into a sealed container for hazardous waste disposal. Do not allow the material to enter drains or waterways.
- Disposal: Dispose of waste in accordance with all local, state, and federal regulations. This compound should be treated as hazardous waste.

Emergency Procedures

First Aid Measures

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Visualized Workflows and Relationships

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-Chloro-5-hydrazinylpyridine** from procurement to disposal.

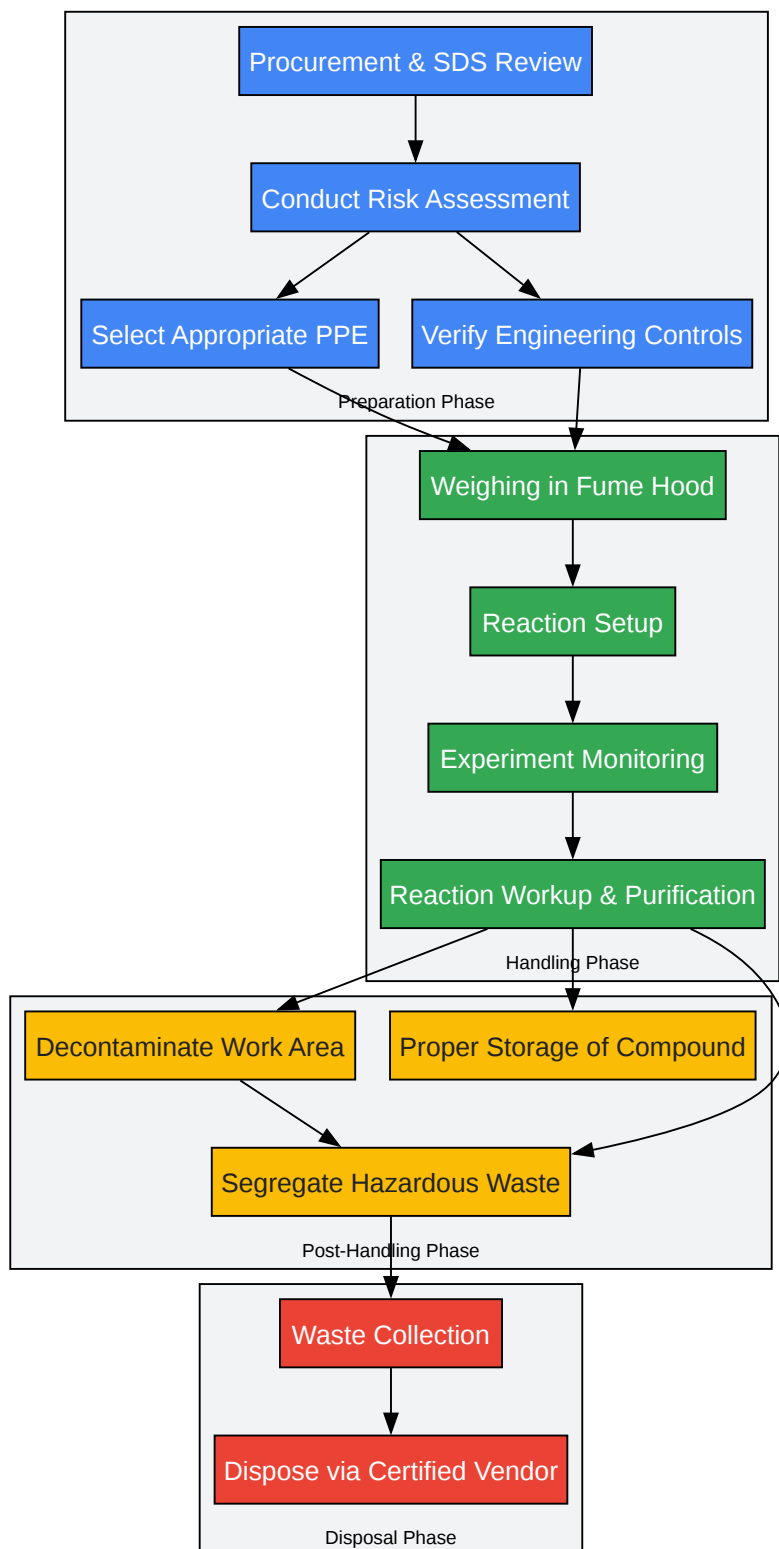


Figure 1: Safe Handling Workflow for 2-Chloro-5-hydrazinylpyridine

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Caption: Safe Handling Workflow for **2-Chloro-5-hydrazinylpyridine**

Emergency Response Logic

This diagram outlines the decision-making process in the event of an exposure or spill.

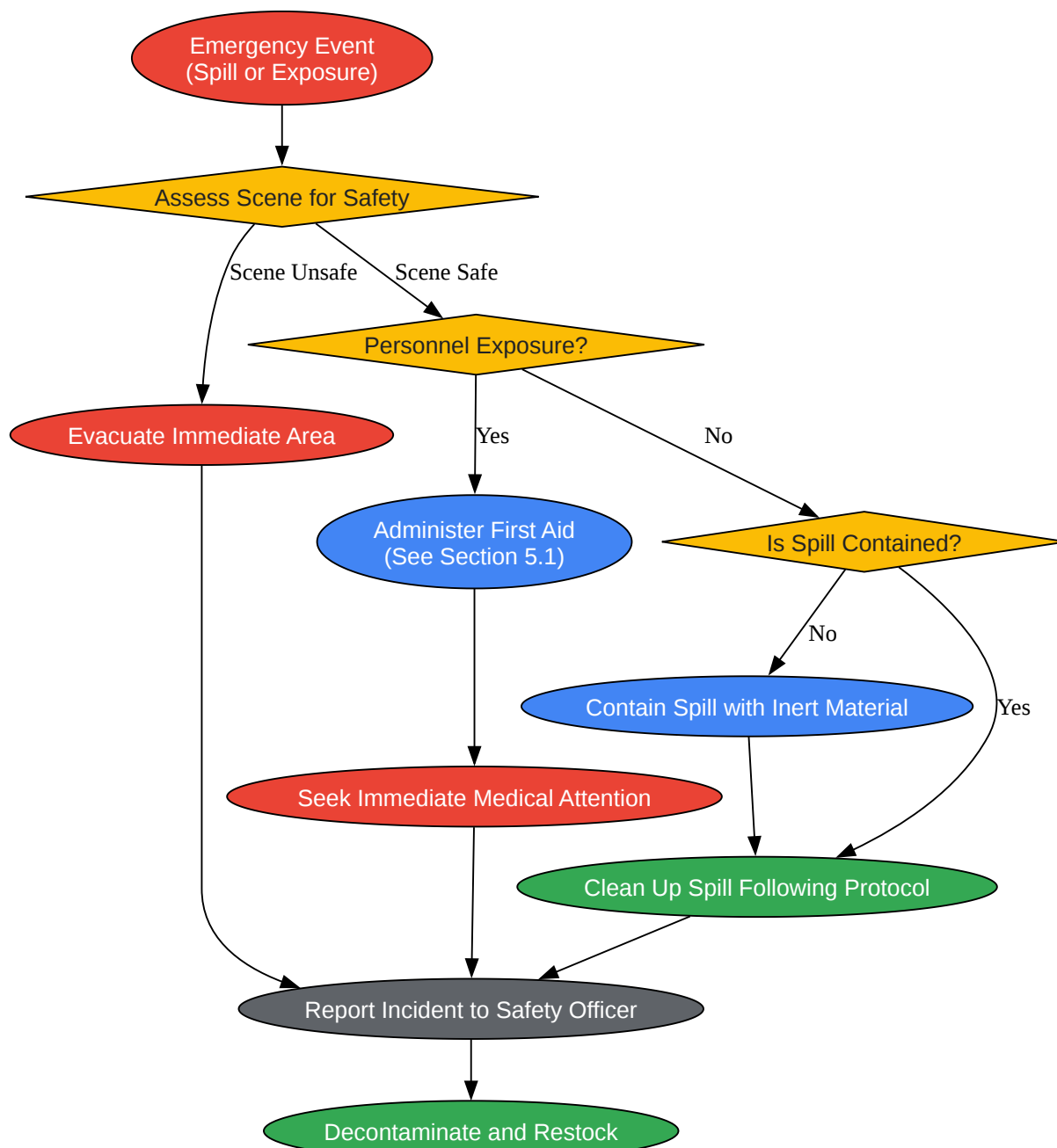


Figure 2: Emergency Response Logic

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Caption: Emergency Response Logic for Incidents

Conclusion

While **2-Chloro-5-hydrazinylpyridine** is a valuable reagent in synthetic chemistry, the limited availability of comprehensive safety data necessitates a highly cautious approach to its handling. Researchers, scientists, and drug development professionals must operate under the assumption that this compound is hazardous, employing stringent safety protocols, appropriate personal protective equipment, and robust engineering controls. Adherence to the guidelines outlined in this document will help to mitigate risks and ensure a safe laboratory environment.

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